

An In-depth Technical Guide to the Solubility of 6-N-Biotinylaminohexanol

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Compound of Interest

Compound Name: 6-N-Biotinylaminohexanol

Cat. No.: B15548899

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **6-N-Biotinylaminohexanol**, a biotinylated reagent crucial for various applications in life sciences, including affinity chromatography, pull-down assays, and surface functionalization. Understanding its solubility is paramount for the successful design and execution of experiments.

Physicochemical Properties

6-N-Biotinylaminohexanol (CAS: 106451-92-7) is a derivative of biotin that incorporates a six-carbon linker arm terminating in a hydroxyl group. This linker mitigates potential steric hindrance between the biotin moiety and its binding partners, such as streptavidin or avidin.

Property	Value
Molecular Formula	C16H29N3O3S
Molecular Weight	343.49 g/mol
Appearance	White to Off-White Solid
Storage	2-8°C Refrigerator

Solubility Profile

Precise quantitative solubility data for **6-N-Biotinylaminohexanol** in various solvents is not extensively documented in publicly available literature. However, based on its chemical structure and information from technical data sheets, a qualitative solubility profile can be summarized. The presence of the hydrophilic biotin and the terminal hydroxyl group, combined with a moderately long hydrocarbon chain, results in solubility in a range of polar solvents.

Solvent	Qualitative Solubility	Source
Water	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	General knowledge for biotinylated compounds
N,N-Dimethylformamide (DMF)	Expected to be soluble	General knowledge for biotinylated compounds
Ethanol	Expected to be soluble	General knowledge for polar organic compounds

It is important to note that the solubility can be influenced by factors such as temperature, pH, and the presence of other solutes. For applications requiring high concentrations, empirical determination of solubility in the specific buffer or solvent system is recommended.

Experimental Protocol: Determination of Solubility

The following is a general protocol for determining the solubility of **6-N-Biotinylaminohexanol** in a given solvent.

Materials:

- **6-N-Biotinylaminohexanol**
- Solvent of interest (e.g., deionized water, DMSO, ethanol)
- Vortex mixer
- Centrifuge
- Analytical balance

- Spectrophotometer or HPLC system

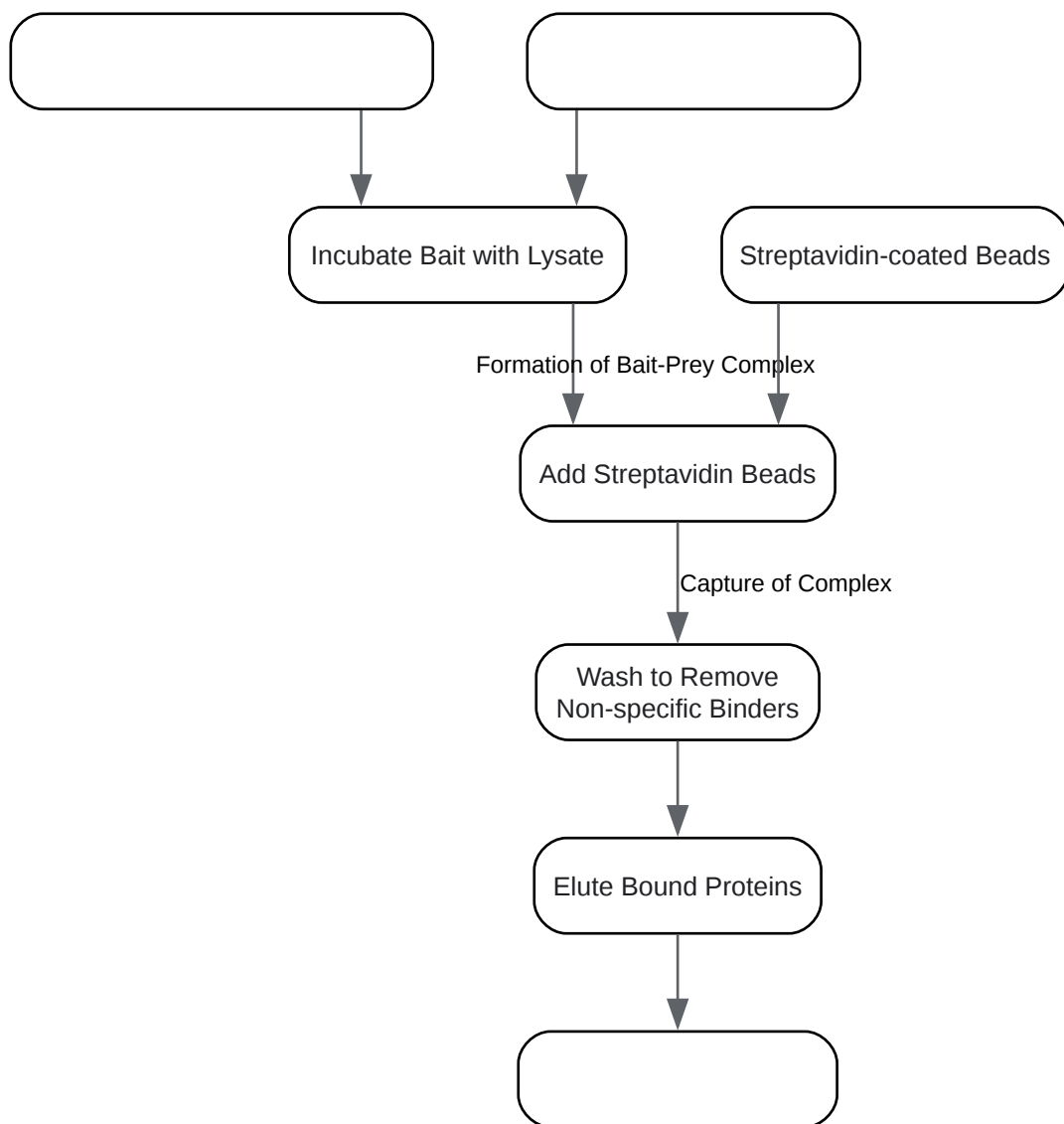
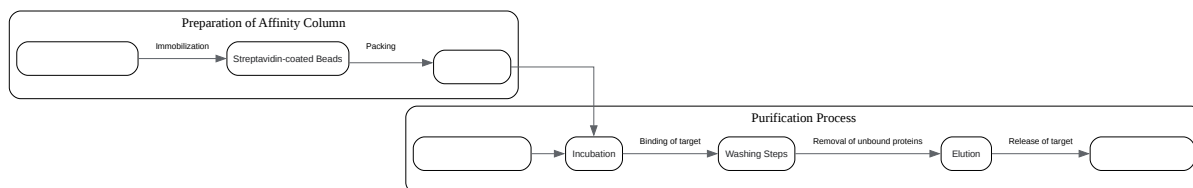
Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **6-N-Biotinylaminohexanol** to a known volume of the solvent in a sealed vial.
 - Vortex the mixture vigorously for 2-5 minutes.
 - Equilibrate the solution by rotating or shaking it at a constant temperature for 24-48 hours to ensure saturation.
- Separation of Undissolved Solute:
 - Centrifuge the saturated solution at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved solid.
- Quantification of Dissolved Solute:
 - Carefully collect a known volume of the supernatant, ensuring no solid particles are transferred.
 - Dilute the supernatant with the same solvent to a concentration that is within the linear range of the chosen analytical method.
 - Determine the concentration of the dissolved **6-N-Biotinylaminohexanol** using a suitable analytical technique. For aqueous solutions, UV-Vis spectrophotometry or a colorimetric assay for biotin (if available) can be used. For organic solvents, the solvent can be evaporated, and the residue weighed, or HPLC with a standard curve can be employed for more accurate measurements.
- Calculation of Solubility:
 - Calculate the solubility in mg/mL or molarity based on the determined concentration and the dilution factor.

Applications in Experimental Workflows

6-N-Biotinylaminohexanol is a versatile tool in molecular biology and biotechnology, primarily utilized for its high-affinity interaction with streptavidin and avidin.

Biotinylated molecules can be immobilized on streptavidin-coated solid supports for affinity purification of target proteins or other interacting molecules.



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References

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